

# Application Note: Solubility of AN2718 in DMSO and Other Solvents

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## Compound of Interest

Compound Name: **AN2718**

Cat. No.: **B1667275**

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## Introduction

**AN2718** is a novel, boron-containing small molecule with broad-spectrum antifungal activity.<sup>[1]</sup> <sup>[2]</sup> It functions by inhibiting the fungal enzyme leucyl-tRNA synthetase (LeuRS), which is crucial for protein synthesis.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> This application note provides a summary of the solubility of **AN2718** in dimethyl sulfoxide (DMSO) and other common laboratory solvents. Additionally, a detailed protocol for preparing **AN2718** stock solutions and determining its solubility is provided to guide researchers in drug development and screening applications.

## Physicochemical Properties of AN2718

- Chemical Name: 5-chloro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole<sup>[1]</sup>
- CAS Number: 174672-06-1<sup>[1]</sup><sup>[3]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>6</sub>BClO<sub>2</sub><sup>[1]</sup><sup>[3]</sup>
- Molecular Weight: 168.39 g/mol <sup>[3]</sup>

## Solubility Data

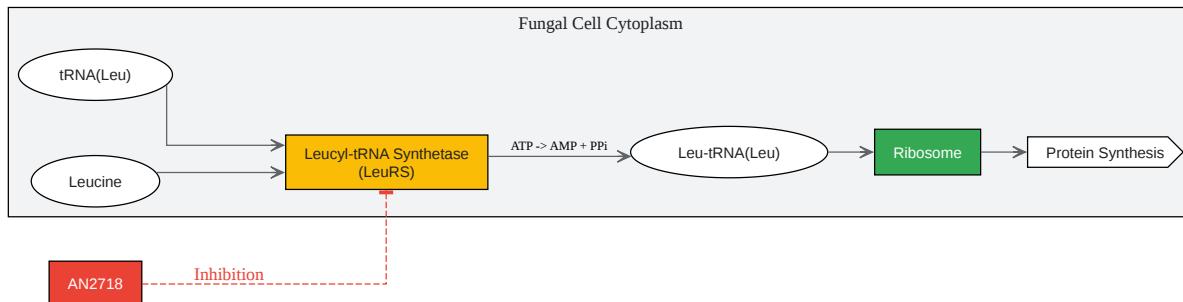
The solubility of **AN2718** has been determined in various organic solvents. The following table summarizes the available quantitative data. It is important to note that solubility can be

influenced by factors such as temperature, purity of the compound, and the presence of water in the solvent. Sonication may be required to achieve complete dissolution.[\[3\]](#)

Solvent	Reported Solubility (mg/mL)	Molar Equivalent (mM)	Source(s)
DMSO	60	356.32	<a href="#">[3]</a>
≥ 50	296.93	<a href="#">[4]</a>	
30	178.16	<a href="#">[1]</a>	
DMF	30	178.16	<a href="#">[1]</a>
Ethanol	30	178.16	<a href="#">[1]</a>
Ethanol:PBS (pH 7.2) (1:4)	0.2	1.19	<a href="#">[1]</a>
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2	11.88	<a href="#">[3]</a>

## Mechanism of Action: Inhibition of Leucyl-tRNA Synthetase

**AN2718** exerts its antifungal effect by targeting and inhibiting leucyl-tRNA synthetase (LeuRS). This enzyme is responsible for attaching the amino acid leucine to its corresponding transfer RNA (tRNA), a critical step in protein synthesis. By inhibiting LeuRS, **AN2718** effectively halts protein production in fungal cells, leading to growth inhibition and cell death.



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Caption: Mechanism of action of **AN2718**.

## Experimental Protocol: Preparation of AN2718 Stock Solution in DMSO

This protocol describes a general method for preparing a high-concentration stock solution of **AN2718** in DMSO.

Materials:

- **AN2718** powder ( $\geq 98\%$  purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator

- Sterile, disposable syringes and syringe filters (0.22  $\mu\text{m}$  pore size)

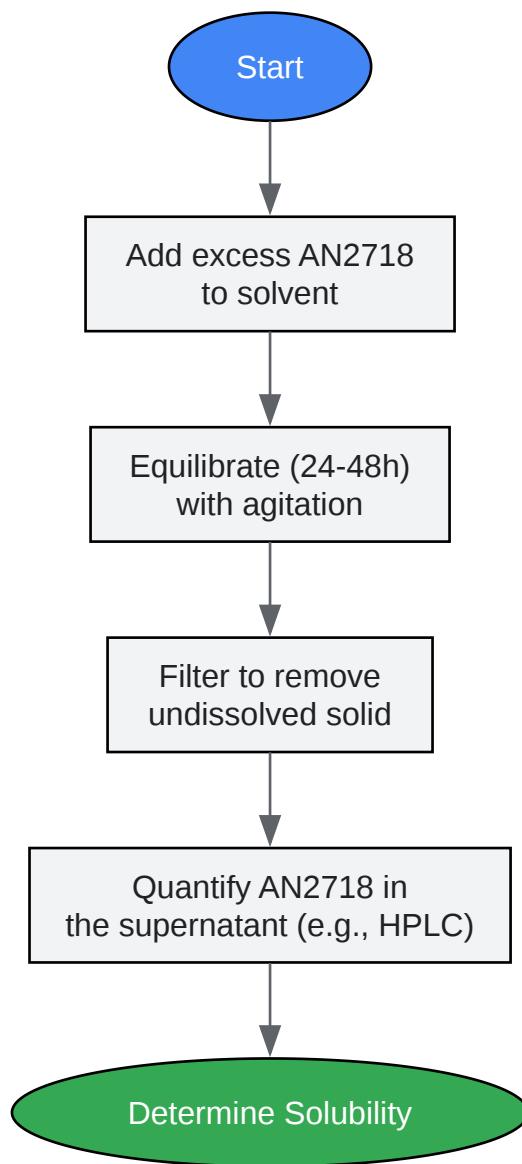
**Procedure:**

- Preparation: In a biological safety cabinet or a clean fume hood, bring the **AN2718** powder and DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of **AN2718** powder using a calibrated analytical balance and transfer it to a sterile vial.
- Solvent Addition: Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 50 mg/mL).
- Dissolution: Tightly cap the vial and vortex for 2-5 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes.[\[3\]](#) Gentle warming (up to 37°C) can also be applied.
- Visual Inspection: Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Sterilization (Optional): For cell-based assays, the stock solution can be filter-sterilized using a 0.22  $\mu\text{m}$  syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[\[2\]](#)

## Experimental Protocol: Determination of **AN2718** Solubility (Shake-Flask Method)

This protocol outlines the shake-flask method, a common technique for determining the thermodynamic solubility of a compound.

**Workflow:**



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Caption: Workflow for solubility determination.

Materials:

- **AN2718** powder
- Selected solvents (e.g., DMSO, water, PBS)
- Glass vials with screw caps

- Orbital shaker or rotator
- Centrifuge
- Syringes and syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Calibrated pipettes and other standard laboratory equipment

**Procedure:**

- Sample Preparation: Add an excess amount of **AN2718** powder to a series of vials, each containing a known volume of the test solvent. Ensure that there is undissolved solid material at the bottom of each vial.
- Equilibration: Seal the vials and place them on an orbital shaker or rotator at a constant temperature (e.g., 25°C). Agitate the samples for 24 to 48 hours to allow the solution to reach equilibrium.
- Separation of Undissolved Solid: After the equilibration period, centrifuge the vials at high speed to pellet the undissolved solid.
- Sample Collection: Carefully collect the supernatant using a syringe and immediately filter it through a 0.22 µm syringe filter to remove any remaining solid particles.
- Quantification: Prepare a series of dilutions of the filtered supernatant. Quantify the concentration of **AN2718** in the diluted samples using a validated analytical method, such as HPLC with a standard curve or UV-Vis spectrophotometry at a predetermined wavelength.
- Calculation: Calculate the solubility of **AN2718** in each solvent based on the measured concentration and the dilution factor.

## Safety Precautions

**AN2718** is for research use only. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective

equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a fume hood.

## Ordering Information

Product	Catalog Number
AN2718	Varies by supplier
Dimethyl Sulfoxide (DMSO), Anhydrous	Varies by supplier

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## References

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- 3. AN2718 | Antifungal | TargetMol [targetmol.com]
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